

Technical Guide: Synthesis and Characterization of 4,5-Bis(2-methoxyethoxy)-2-nitrobenzamide

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Compound of Interest

Compound Name: 4,5-Bis(2-methoxyethoxy)-2-nitrobenzamide

CAS No.: 1172625-04-5

Cat. No.: B12326371

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Executive Summary

4,5-Bis(2-methoxyethoxy)-2-nitrobenzamide (CAS: 1172625-04-5) is a critical intermediate in the synthesis of quinazoline-based tyrosine kinase inhibitors (TKIs), most notably Erlotinib (Tarceva). It serves as the nitrogen-bearing scaffold that eventually cyclizes to form the quinazoline core.

This guide details a robust, scalable synthetic route designed for high purity (>98%) and reproducibility.^[1] Unlike common literature that focuses on the nitrile or aldehyde precursors for Erlotinib, this protocol focuses on the primary amide derivative, which offers distinct advantages in stability and crystallinity for purification.

Key Technical Specifications:

- Target Purity: >98.5% (HPLC)
- Overall Yield (Linear): ~65-70%

- Critical Quality Attribute (CQA): Control of the regioisomeric 6-nitro impurity during nitration.

Retrosynthetic Analysis & Strategy

The synthesis is designed around a Linear Construction Strategy starting from commercially available 3,4-dihydroxybenzoic acid (Protocatechuic acid). This route is preferred over the nucleophilic aromatic substitution (S_NAr) of 4,5-difluoro-2-nitrobenzamide due to the lower cost of reagents and milder conditions.

Strategic Logic:

- Scaffold Assembly: The ethylene glycol chains are installed before nitration to leverage the strong ortho-directing effect of the alkoxy groups, ensuring the nitro group installs at the C2 position.
- Nitration Control: Nitration is performed on the ester rather than the acid to prevent decarboxylation and improve solubility in acetic acid.
- Amidation: Direct aminolysis of the methyl ester is chosen over the acid chloride route to minimize handling of moisture-sensitive intermediates.

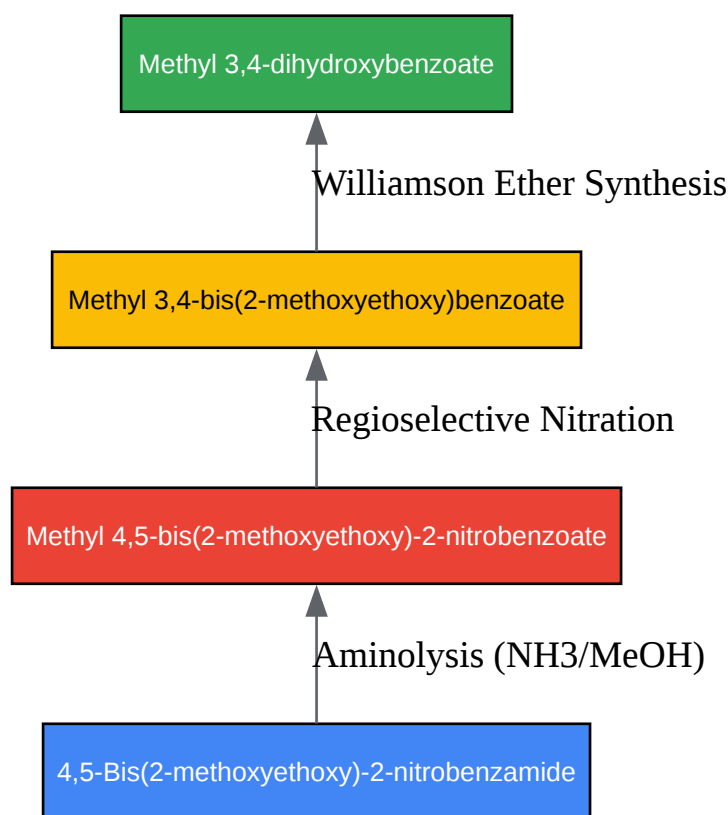


Figure 1: Retrosynthetic Tree for Target Amide

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Experimental Protocol

Stage 1: Alkylation (Williamson Ether Synthesis)

Objective: Installation of the solubilizing 2-methoxyethoxy side chains.

- Precursor: Methyl 3,4-dihydroxybenzoate (CAS: 2150-43-8)
- Reagent: 1-Bromo-2-methoxyethane (CAS: 6482-24-2)
- Base: Potassium Carbonate ()

Procedure:

- Charge a 3-neck round-bottom flask with Methyl 3,4-dihydroxybenzoate (1.0 eq) and anhydrous DMF (5 vol).
- Add anhydrous (3.0 eq) in a single portion.
- Heat the suspension to 50°C.
- Add 1-Bromo-2-methoxyethane (2.5 eq) dropwise over 30 minutes to control exotherm.
- Raise temperature to 80°C and stir for 6 hours.
- IPC (In-Process Control): Monitor by TLC (EtOAc/Hexane 1:1) or HPLC.^{[2][3][4][5][6]} Target <1% starting material.
- Work-up: Cool to 25°C. Pour into ice water (20 vol). The product may precipitate as a white solid. If oil forms, extract with Ethyl Acetate (3x).^[7]
- Purification: Recrystallize from Isopropyl Alcohol (IPA) if necessary.

Yield: 90-95% Data: Product is Methyl 3,4-bis(2-methoxyethoxy)benzoate.

Stage 2: Regioselective Nitration

Objective: Introduction of the nitro group at the C2 position. Mechanism: Electrophilic Aromatic Substitution (EAS). The 4,5-dialkoxy pattern strongly directs the electrophile to the ortho positions. The ester group at C1 sterically hinders C2 slightly, but electronically, C2 and C6 are the only open spots. The synergy of the alkoxy groups favors C2/C6.

Procedure:

- Dissolve Methyl 3,4-bis(2-methoxyethoxy)benzoate (1.0 eq) in Glacial Acetic Acid (4 vol).
- Cool the solution to 10-15°C.
- Add Fuming Nitric Acid (HNO₃, >90%, 1.5 eq) dropwise, maintaining internal temperature <25°C. Caution: Exothermic.

- Allow to warm to room temperature (25°C) and stir for 3 hours.
- IPC: Check for disappearance of starting material.
- Quench: Pour reaction mixture into Ice Water (10 vol). Stir vigorously for 30 minutes.
- Isolation: Filter the yellow precipitate. Wash with water (3x) to remove acid traces.
- Drying: Vacuum dry at 45°C.

Yield: 85-90% Data: Product is Methyl 4,5-bis(2-methoxyethoxy)-2-nitrobenzoate.

Stage 3: Aminolysis to Benzamide

Objective: Conversion of the methyl ester to the primary amide.

Procedure:

- Charge a pressure vessel (autoclave or sealed tube) with Methyl 4,5-bis(2-methoxyethoxy)-2-nitrobenzoate (1.0 eq).
- Add 7N Ammonia in Methanol (10 vol).
- Seal and heat to 50°C for 12 hours.
 - Note: Alternatively, stir at room temperature for 24-48 hours if pressure equipment is unavailable.
- IPC: Monitor HPLC for ester consumption.
- Work-up: Concentrate the reaction mixture under reduced pressure to ~20% volume.
- Crystallization: Add MTBE (Methyl tert-butyl ether) or Diethyl Ether to induce precipitation.
- Filtration: Collect the pale yellow solid.
- Final Polish: Recrystallize from Ethanol/Water (9:1) if high purity is required.^[5]

Yield: 80-85% Final Product: **4,5-Bis(2-methoxyethoxy)-2-nitrobenzamide**.

Characterization Data

The following data validates the structure and purity of the synthesized compound.

Spectroscopic Profile

Technique	Expected Signal / Characteristic	Assignment
1H NMR (DMSO-d6, 400 MHz)	7.70 (s, 1H)	Ar-H (C3, ortho to Nitro)
	7.15 (s, 1H)	
	8.05, 7.55 (br s, 2H)	
	4.25 (m, 4H)	
	3.70 (m, 4H)	
IR (ATR, cm ⁻¹)	3350, 3180	N-H stretch (Primary Amide)
	1665	
	1520, 1345	
Mass Spec (ESI+)	m/z 315.1 [M+H] ⁺	Molecular Ion (MW = 314.29)

Impurity Profile (Troubleshooting)

Impurity	Origin	Mitigation
Des-methyl analog	Hydrolysis of terminal methoxy ether during nitration (rare).	Maintain low temperature during HNO ₃ addition.
Carboxylic Acid	Hydrolysis of ester instead of aminolysis.	Ensure Methanolic Ammonia is dry (anhydrous).
Regioisomer (6-nitro)	Improper nitration temperature control.	Keep nitration <25°C; Recrystallize from EtOH.

Process Flow Diagram

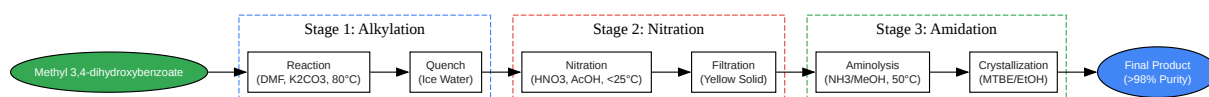


Figure 2: Linear Synthesis Workflow

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Safety & Handling

- Nitration Risks:** The nitration step involves Fuming Nitric Acid, a potent oxidizer. Ensure no organic solvents (acetone, ether) are near the reaction vessel. Run the reaction behind a blast shield.
- Ammonia Pressure:** Heating methanolic ammonia generates pressure. Use rated pressure vessels or conduct at room temperature to avoid rupture.
- Toxicology:** The compound is a nitro-aromatic and a potential skin sensitizer. Handle with full PPE (gloves, goggles, lab coat).

References

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